

"Filic-3-en-25-al" chemical structure and properties

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Compound of Interest

Compound Name: *Filic-3-en-25-al*

Cat. No.: B593578

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An In-depth Technical Guide to Filic-3-en-25-al

For Researchers, Scientists, and Drug Development Professionals

Abstract

Filic-3-en-25-al is a naturally occurring triterpenoid aldehyde that has been isolated from plant sources. This document provides a technical overview of its chemical structure, and known properties based on available scientific literature. Due to the limited extent of published research on this specific compound, this guide also highlights areas where further investigation is required to fully characterize its physicochemical properties and biological activities.

Chemical Structure and Identification

Filic-3-en-25-al is a tetracyclic triterpenoid characterized by a filicane skeleton with a double bond at the C3-C4 position and an aldehyde group at C25.

Chemical Structure:

While a 2D diagram is not readily available in public databases, its structure can be inferred from its systematic name and the general structure of the filicane family of triterpenoids.

Molecular Formula: $C_{30}H_{48}O$ [\[1\]](#)[\[2\]](#)

Molecular Weight: 424.70 g/mol [\[1\]](#)

CAS Registry Number: 147850-78-0[1]

Chemical Class: Triterpenoid[2]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Filic-3-en-25-al** are not extensively reported in the public domain. The following table summarizes the available information.

Property	Value	Source
Physical Description	Powder	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[2]

Note: Quantitative data such as melting point, boiling point, pKa, and logP are not currently available in the reviewed literature and would require experimental determination.

Source and Isolation

Filic-3-en-25-al has been identified as a natural product isolated from the whole plant of *Adiantum lunulatum*, a species of maidenhair fern.[2]

Experimental Protocol: General Isolation of Triterpenoids from Plant Material

While a specific protocol for the isolation of **Filic-3-en-25-al** is not detailed in the available literature, a general workflow for the extraction and isolation of triterpenoids from plant sources is outlined below. This serves as a representative methodology that could be adapted for this specific compound.

Caption: General workflow for the isolation of triterpenoids from plant material.

Spectroscopic Data

Spectroscopic data is crucial for the unequivocal identification and structural elucidation of chemical compounds. While specific spectra for **Filic-3-en-25-al** are not publicly available, researchers can typically obtain such data from commercial suppliers upon request. Key analytical techniques for this compound would include:

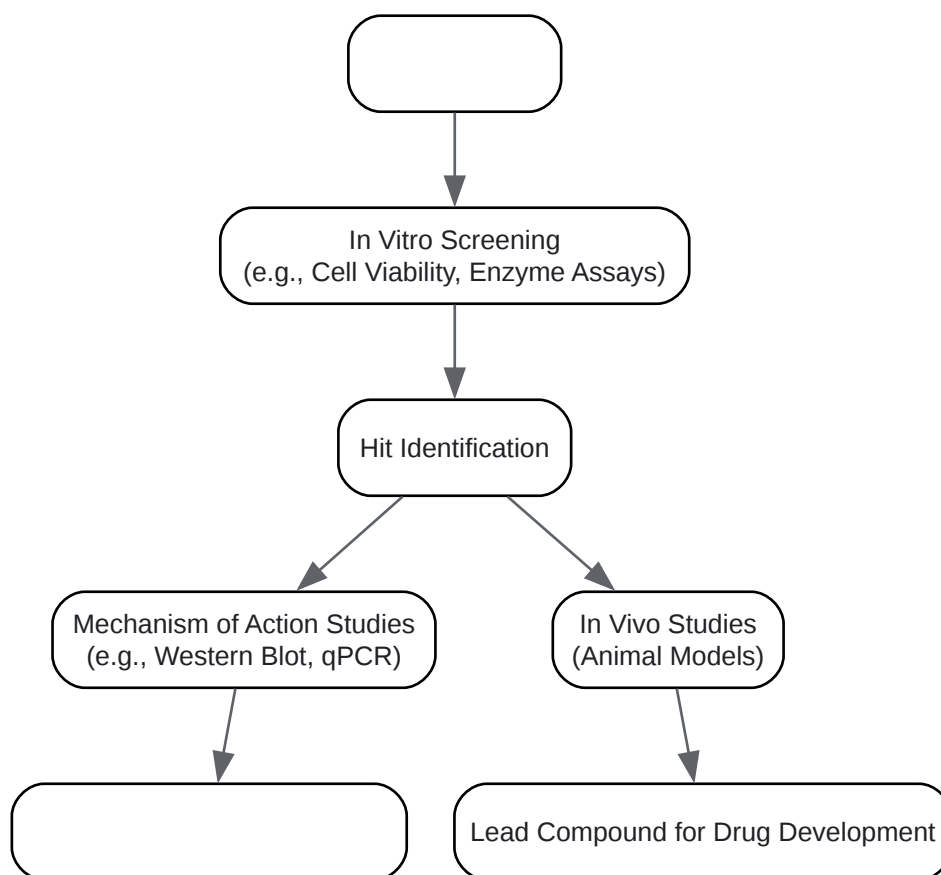
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would provide detailed information about the carbon-hydrogen framework.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify functional groups, particularly the aldehyde ($\text{C}=\text{O}$ stretch) and alkene ($\text{C}=\text{C}$ stretch).

Biological Activity and Signaling Pathways

There is currently a significant gap in the scientific literature regarding the biological activity and potential pharmacological effects of **Filic-3-en-25-al**. The broader class of triterpenoids is known to exhibit a wide range of biological activities, including anti-inflammatory, anti-cancer, and anti-viral properties. However, specific studies on **Filic-3-en-25-al** are needed to determine its bioactivity profile.

Logical Relationship for Investigating Biological Activity:

The following diagram illustrates a logical progression for the initial investigation of the biological properties of a novel natural product like **Filic-3-en-25-al**.



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Caption: A logical workflow for the discovery and characterization of the biological activity of a novel compound.

Conclusion and Future Directions

Filic-3-en-25-al is a structurally defined triterpenoid with limited characterization in the public scientific domain. While its basic chemical identity is established, a comprehensive understanding of its physicochemical properties, biological activities, and potential therapeutic applications is lacking. Future research should focus on:

- Complete Physicochemical Characterization: Experimental determination of melting point, solubility, and other key properties.
- Detailed Spectroscopic Analysis: Publication of full NMR, MS, and IR data to serve as a reference for the scientific community.

- Biological Screening: A broad-based screening of its activity in various disease models.
- Mechanism of Action Studies: Elucidation of the molecular targets and signaling pathways modulated by this compound.

Such studies are essential to unlock the potential of **Filic-3-en-25-al** as a lead compound in drug discovery and development.

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